

A Technical Guide to Roflumilast-d3 for Research Applications

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Compound of Interest

Compound Name: Roflumilast-d3

Cat. No.: B602539

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing, key characteristics, and research applications of **Roflumilast-d3**. This deuterated analog of Roflumilast serves as an invaluable tool, primarily as an internal standard, in the precise quantification of Roflumilast and its metabolites in complex biological matrices.

Commercial Suppliers and Quantitative Data

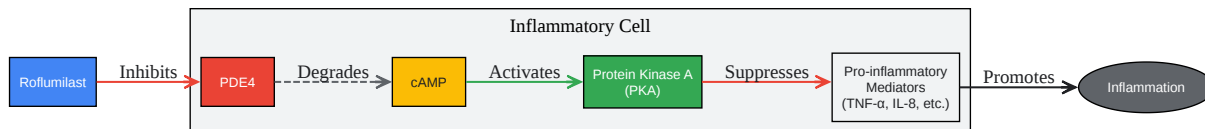
Roflumilast-d3 is available from several reputable commercial suppliers catering to the research community. The following table summarizes key quantitative data for **Roflumilast-d3** offered by prominent vendors. This information is critical for selecting the appropriate material for specific experimental needs.

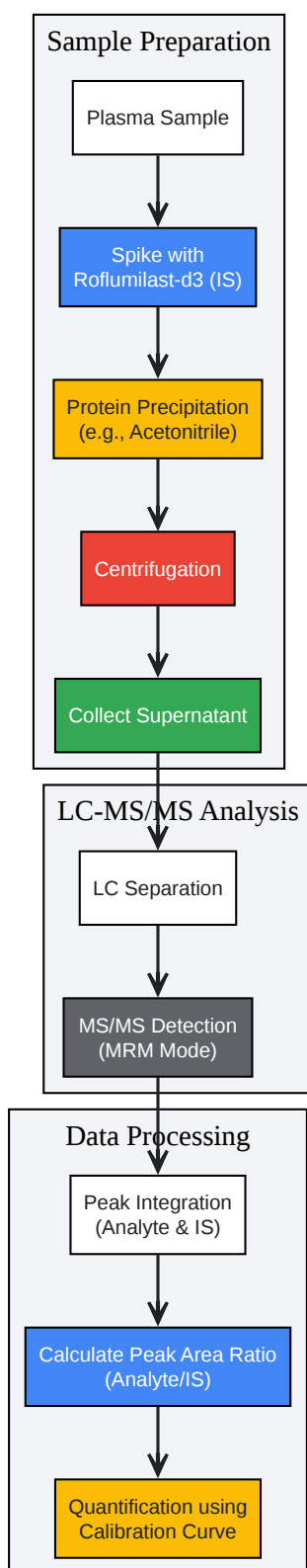
Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Formulations
Santa Cruz Biotechnology	1189992-00-4	C ₁₇ H ₁₁ D ₃ C I ₂ F ₂ N ₂ O ₃	406.23	Information available upon request from the supplier.	Information available upon request from the supplier.	Solid
MedChem Express	1189992-00-4	C ₁₇ H ₁₁ D ₃ C I ₂ F ₂ N ₂ O ₃	406.23	≥98%	Information available upon request from the supplier.	Solid
Veeprho	1189992-00-4	C ₁₇ H ₁₁ D ₃ C I ₂ F ₂ N ₂ O ₃	Not explicitly stated, but implied to be the same.	Information available upon request from the supplier.	Information available upon request from the supplier.	Solid
TLC Pharmaceutical Standards	1189992-00-4	C ₁₇ H ₁₁ D ₃ C I ₂ F ₂ N ₂ O ₃	406.23	Information available upon request from the supplier.	Information available upon request from the supplier.	Solid

Note: Purity and isotopic enrichment are critical parameters for an internal standard. Researchers should always request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain precise data.

Mechanism of Action: Roflumilast Signaling Pathway

Roflumilast is a selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme that plays a crucial role in the inflammatory cascade. By inhibiting PDE4, Roflumilast increases intracellular levels of cyclic adenosine monophosphate (cAMP). This elevation in cAMP activates Protein Kinase A (PKA), which in turn leads to the downregulation of various pro-inflammatory mediators, including tumor necrosis factor-alpha (TNF- α), interleukin-8 (IL-8), and leukotriene B4. This anti-inflammatory action is central to its therapeutic effects in conditions like Chronic Obstructive Pulmonary Disease (COPD).





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